

In-depth Technical Guide: Basic Properties of CAS 56195-26-7

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Compound of Interest

Compound Name: *Einecs 260-048-5*

Cat. No.: *B15349187*

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A comprehensive review of publicly available data for the compound identified by CAS number 56195-26-7 reveals a significant lack of detailed scientific information. This document outlines the available data and highlights the current knowledge gaps.

Chemical Identity and Nomenclature

The compound assigned the CAS number 56195-26-7 is chemically identified as α -[2,3-dihydro-3-[tetrahydro-1-(3-methoxypropyl)-3-methyl-2,4,6-trioxo-5(2H)-pyrimidinylidene]-1H-isoindol-1-ylidene]-1H-benzimidazole-2-acetonitrile.[1] It is important to note that the common name "Nitron" is not associated with this specific CAS number in the available literature. The name "Nitron" is more commonly linked to other chemical entities, such as the one with CAS number 2218-94-2.

Table 1: Chemical Identification of CAS 56195-26-7

Identifier	Value
CAS Number	56195-26-7
Chemical Name	α -[2,3-dihydro-3-[tetrahydro-1-(3-methoxypropyl)-3-methyl-2,4,6-trioxo-5(2H)-pyrimidinylidene]-1H-isoindol-1-ylidene]-1H-benzimidazole-2-acetonitrile
Molecular Formula	C ₂₆ H ₂₂ N ₆ O ₄ [2]

Physicochemical Properties

A thorough search of scientific databases and chemical supplier information did not yield any quantitative data regarding the physicochemical properties of CAS 56195-26-7. Key parameters such as melting point, boiling point, solubility, and pKa remain uncharacterized in publicly accessible resources.

Table 2: Physicochemical Properties of CAS 56195-26-7

Property	Value
Melting Point	Data not available
Boiling Point	Data not available
Solubility	Data not available
pKa	Data not available

Biological Activity and Mechanism of Action

There is currently no available information in the public domain regarding the biological activity or mechanism of action of CAS 56195-26-7. No studies describing its effects on biological systems, potential therapeutic applications, or associated signaling pathways have been identified.

Experimental Protocols

Detailed experimental methodologies for the synthesis, purification, or analysis of CAS 56195-26-7 are not described in the searched scientific literature. While the compound is listed by some chemical suppliers, specific protocols for its preparation or use in experimental settings are not provided.

Signaling Pathways and Experimental Workflows

Due to the absence of research on the biological effects of CAS 56195-26-7, there are no known signaling pathways, experimental workflows, or logical relationships to be visualized.

Conclusion

The compound registered under CAS 56195-26-7 is a poorly characterized molecule. While its chemical structure and formula are known, there is a complete lack of publicly available data on its fundamental physicochemical properties, biological activity, and mechanism of action. Consequently, for researchers, scientists, and drug development professionals, this compound represents an unexplored area of chemical space. Further investigation would be required to determine any of its basic properties and potential applications.

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References

- 1. 1H-Benzimidazole-2-acetonitrile Suppliers, Get 1H-Benzimidazole-2-acetonitrile 4414-88-4 Supply from ECHEMI [echemi.com]
- 2. Page loading... [wap.guidechem.com]
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